

Application Note: Preparation of Stock Solutions for Fulvestrant Impurity 4

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Compound of Interest

Compound Name: Fulvestrant Impurity 4

CAS No.: 1621885-82-2

Cat. No.: B601965

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Target Analyte: **Fulvestrant Impurity 4** (Mesylate Intermediate) CAS Registry Number: 1621885-82-2 Chemical Name: (7S,8R,9S,13S,14S,17S)-3-hydroxy-13-methyl-7-(9-((methylsulfonyl)oxy)nonyl)-7,8,9,11,12,13,14,15,16,17-decahydro-6H-cyclopenta[a]phenanthren-17-yl acetate Application: Impurity Profiling, Genotoxic Impurity Assessment (PGI), Synthetic Process Control.

Executive Summary & Scientific Rationale

Fulvestrant Impurity 4 (CAS 1621885-82-2) is a critical synthetic intermediate in the manufacturing of Fulvestrant. Chemically, it is a steroid mesylate—an alkylating agent where the 9-nonyl side chain is activated with a methanesulfonyl (mesyl) group to facilitate coupling with the pentafluoropentyl thiol moiety.

Why this protocol is distinct: Unlike stable degradation products (e.g., Fulvestrant Sulfone/Impurity B), Impurity 4 is a reactive electrophile. It is susceptible to:

- Hydrolysis: The mesylate group is a good leaving group; exposure to moisture converts it to the corresponding alcohol.

- **Solvolysis:** In protic solvents (Methanol, Ethanol), the mesylate can undergo nucleophilic substitution, degrading the standard.
- **Genotoxicity:** As an alkylating agent, it is classified as a Potential Genotoxic Impurity (PGI), requiring stricter containment than the API itself.

Core Directive: This protocol prioritizes anhydrous conditions and aprotic solvents to maintain the structural integrity of the mesylate group during stock preparation.

Chemical Identity & Properties

Property	Specification
Common Name	Fulvestrant Impurity 4 (Mesylate Intermediate)
CAS Number	1621885-82-2
Molecular Formula	C ₃₀ H ₄₄ O ₆ S
Molecular Weight	532.73 g/mol
Physical State	White to Off-white Solid
Solubility Profile	High: DMSO, Dichloromethane (DCM), Acetonitrile (ACN). Low: Water.[1][2]
Stability Concern	High Reactivity. Hydrolyzes in water; solvolyzes in alcohols. Light sensitive.

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CRITICAL VERIFICATION: Nomenclature varies by vendor. Before proceeding, verify your vial matches CAS 1621885-82-2. If your "Impurity 4" refers to Fulvestrant Sulfone (Impurity B), this protocol's solvent restrictions (avoiding methanol) are less critical but still valid.

Health, Safety, and Environment (HSE)

Risk Classification: High Potency & Genotoxic Hazard

- Steroid Backbone: Potent endocrine disruptor.
- Mesylate Functionality: Alkylating agent; potential mutagen.

Mandatory PPE:

- Respiratory: Engineered containment (Isolator/Glovebox) or Class II Biosafety Cabinet (BSC).
- Dermal: Double nitrile gloves (0.11 mm min. thickness). Tyvek sleeves.
- Deactivation: 10% Sodium Thiosulfate solution (neutralizes alkylating agents) followed by detergent wash.

Solvent Selection Strategy

The choice of solvent is the single most critical factor in preventing the degradation of Impurity 4.

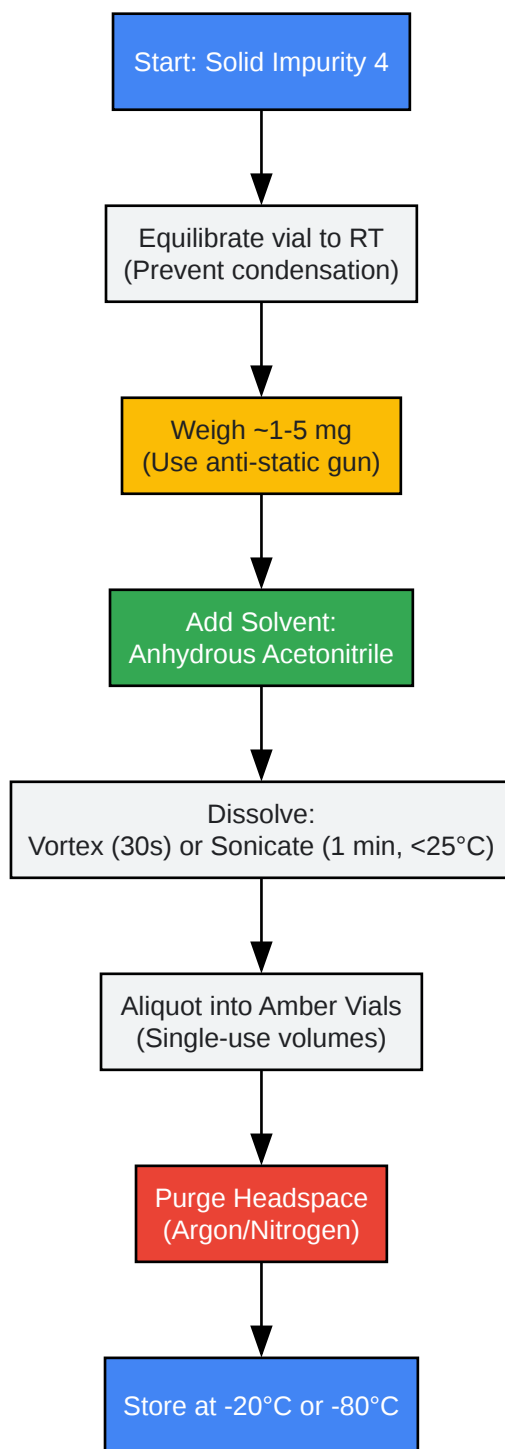
Solvent	Suitability	Rationale
Acetonitrile (Anhydrous)	Preferred	Aprotic, inert to mesylates, compatible with RPLC, easy to evaporate.
DMSO (Anhydrous)	Alternative	Excellent solubility, but difficult to remove; hygroscopic (absorbs water which degrades the mesylate).
Methanol / Ethanol	FORBIDDEN	Protic solvents can react with the mesylate (solvolysis) over time, altering the concentration.
Water	FORBIDDEN	Causes rapid hydrolysis to the alcohol impurity.

Preparation Protocol

Equipment Required[1][3][4][5]

- Microbalance: Readable to 0.001 mg (e.g., Mettler Toledo XPR).
- Vials: Amber glass, silanized (to prevent adsorption), screw-top with PTFE/Silicone septa.
- Gas: Argon or Nitrogen stream (for headspace purging).
- Solvent: Acetonitrile (HPLC Grade, Anhydrous <50 ppm H₂O).

Workflow Diagram



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Figure 1: Step-by-step workflow for preparing stable stock solutions of reactive mesylate impurities.

Step-by-Step Procedure

1. Environmental Control: Perform all operations in a low-humidity environment if possible. Ensure the vial reaches room temperature before opening to prevent water condensation on the hygroscopic solid.

2. Weighing (Gravimetric Preparation):

- Place a clean, dry amber volumetric flask (e.g., 5 mL) or HPLC vial on the balance.
- Tare the balance.
- Accurately weigh approximately 1.00 mg of **Fulvestrant Impurity 4**.^[3]
- Record the exact mass () to 0.001 mg precision.

3. Dissolution:

- Add Anhydrous Acetonitrile to approximately 80% of the target volume.
- Note: If a higher concentration (>5 mg/mL) is required and ACN fails, use Anhydrous DMSO.
- Vortex gently for 30 seconds. If particulates remain, sonicate for maximum 1 minute. Monitor temperature—heat degrades the mesylate.
- Dilute to volume with Anhydrous Acetonitrile.
- Target Concentration: 0.1 mg/mL to 1.0 mg/mL (Stock A).

4. Aliquoting & Storage:

- Do not store the bulk solution in a large flask.
- Immediately dispense into single-use amber glass vials (e.g., 100 µL aliquots).
- Crucial: Purge the headspace of each vial with dry Argon or Nitrogen gas for 10 seconds to displace humid air and oxygen.
- Cap tightly with PTFE-lined caps.

5. Storage Conditions:

- Temperature: -20°C (Standard) or -80°C (Long-term > 3 months).
- Stability: Stable for 3-6 months if kept anhydrous.
- Thawing: Thaw only once. Discard unused portion of the aliquot.

Analytical Verification (Quality Control)[3][7][8]

Before using the stock for critical assays (e.g., spiking studies), verify its integrity using UPLC.

Method Parameters (Isocratic Screening):

- Column: C18 (e.g., BEH C18, 1.7 μm), 2.1 x 50 mm.[4]
- Mobile Phase A: Water (0.1% Formic Acid).
- Mobile Phase B: Acetonitrile (0.1% Formic Acid).
- Mode: Isocratic 60% B (Adjust based on retention).
- Detection: UV @ 220 nm (Ester absorption) or MS (ESI+).
- Pass Criteria: Single peak >98% area. If a secondary peak appears at lower RT (more polar), it indicates hydrolysis (Alcohol impurity).

Troubleshooting Guide

Observation	Root Cause	Corrective Action
New peak at RRT ~0.8	Hydrolysis of Mesylate to Alcohol.	Moisture ingress. Use fresh anhydrous solvent; purge vials with Argon.
Precipitation in Stock	Solubility limit exceeded or temp shock.	Sonicate briefly. If using ACN, switch to DMSO for stocks >5 mg/mL.
Yellowing of Solution	Oxidative degradation.	Impurity is light/air sensitive. Use amber glassware and inert gas overlay.
Retention Time Shift	Column interaction.	Mesylates can interact with silanols. Ensure mobile phase has adequate ionic strength (0.1% Formic Acid).

References

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- SynZeal Research.Fulvestrant Impurity Reference Standards (Catalog SZ-F004017).[5] Accessed Feb 2026. [[Link](#)]
- United States Pharmacopeia (USP).Fulvestrant Monograph: Related Compounds. USP-NF Online. (General reference for impurity limits).
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